

Imidaprilat-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Imidaprilat-d3

Cat. No.: B15559922

[Get Quote](#)

Imidaprilat-d3: Key Chemical Identifiers

Imidaprilat-d3 is a deuterated analog of Imidaprilat, the active metabolite of the antihypertensive drug Imidapril. As a stable isotope-labeled compound, it serves as a crucial internal standard for quantitative mass spectrometry analyses in pharmacokinetic and metabolic studies, ensuring high precision and accuracy.

Below is a summary of the key quantitative data for **Imidaprilat-d3**.

Parameter	Value	Source
CAS Number	1356019-69-6	[1][2]
Molecular Weight	380.41 g/mol	[3]
377.39172 g/mol	[1][4]	
Molecular Formula	C18H20D3N3O6	

Note on Molecular Weight Discrepancy: The variation in molecular weight values may be attributed to different calculation methods or isotopic abundance considerations by the reporting sources.

This document focuses on providing the fundamental chemical identifiers for **Imidaprilat-d3**. A comprehensive technical guide encompassing detailed experimental protocols and signaling

pathway diagrams is beyond the scope of this format. For such in-depth information, researchers are advised to consult specialized pharmacological literature and databases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1356019-69-6(Imidaprilat-d3) | Kuuja.com [kuujia.com]
- 2. usbio.net [usbio.net]
- 3. scbt.com [scbt.com]
- 4. IMIDAPRILAT-D3 CAS#: [m.chemicalbook.com]
- To cite this document: BenchChem. [Imidaprilat-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559922#imidaprilat-d3-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com